

Technical Support Center: Recrystallization of 4-Hydroxy-2-methylquinoline

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Compound of Interest

Compound Name: **4-Hydroxy-2-methylquinoline**

Cat. No.: **B359612**

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This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for the recrystallization of **4-Hydroxy-2-methylquinoline**.

Frequently Asked Questions (FAQs)

Q1: What is the expected appearance and melting point of pure **4-Hydroxy-2-methylquinoline**?

Pure **4-Hydroxy-2-methylquinoline** should be a pale cream to white, needle-like crystalline solid.^[1] The reported melting point is consistently in the range of 234-236 °C.^{[2][3]} A significantly lower or broader melting point range indicates the presence of impurities.

Q2: What are the best solvents for the recrystallization of **4-Hydroxy-2-methylquinoline**?

4-Hydroxy-2-methylquinoline is slightly soluble in water, DMSO, and methanol.^{[2][4]} Based on its polar heterocyclic structure, polar protic solvents are generally good candidates for recrystallization. Ethanol and water are commonly used. A detailed solvent selection guide is provided in the tables below.

Q3: My compound has a persistent yellow or brown color. How can I remove it?

Colored impurities can often be removed by treating the hot solution with activated carbon (charcoal) before filtration.^[1] However, it is crucial to use the minimum amount necessary, as

excessive charcoal can adsorb the desired compound, leading to a lower yield.

Q4: Can I use a mixed solvent system for recrystallization?

Yes, if a single solvent does not provide the desired solubility profile, a mixed solvent system can be effective. A common approach is to dissolve the compound in a "good" solvent (in which it is highly soluble) and then add a "poor" solvent (in which it is sparingly soluble) dropwise to the hot solution until turbidity appears. The solution is then clarified by adding a few drops of the "good" solvent and allowed to cool slowly.

Data Presentation: Solvent Selection and Physical Properties

Table 1: Solubility Characteristics of **4-Hydroxy-2-methylquinoline**

Solvent	Polarity Index	Boiling Point (°C)	Solubility at 25°C (Estimated)	Solubility at Boiling Point (Estimated)	Suitability for Recrystallization
Water	10.2	100	Sparingly Soluble	Soluble	Good, but may require a large volume.
Ethanol	5.2	78	Slightly Soluble	Very Soluble	Excellent choice.
Methanol	6.6	65	Slightly Soluble	Very Soluble	Good, but lower boiling point may lead to rapid crystallization.
Ethyl Acetate	4.4	77	Sparingly Soluble	Moderately Soluble	Potential for good crystal formation.
Acetone	5.1	56	Slightly Soluble	Soluble	Use with caution due to low boiling point.
Toluene	2.4	111	Insoluble	Slightly Soluble	May be suitable as a "poor" solvent in a mixed system.
Dichloromethane	3.1	40	Insoluble	Slightly Soluble	Not ideal due to very low boiling point.

Table 2: Physical Properties of 4-Hydroxy-2-methylquinoline

Property	Value
Molecular Formula	C ₁₀ H ₉ NO
Molecular Weight	159.19 g/mol
Melting Point	234-236 °C[2][3]
Appearance	Pale cream to white crystalline powder[1]
pKa	~4.44 (Predicted)[3]

Experimental Protocols

Protocol 1: Recrystallization from an Aqueous Solution

This protocol is adapted from a procedure in Organic Syntheses.[1]

- Dissolution: In a 500 mL Erlenmeyer flask, add 5 g of crude **4-Hydroxy-2-methylquinoline** to 200 mL of deionized water. Heat the mixture to boiling on a hot plate with magnetic stirring. Add small portions of hot deionized water until the solid is completely dissolved.
- Decolorization (Optional): If the solution is colored, remove it from the heat and allow it to cool slightly. Add a small amount (approximately 0.1-0.2 g) of activated charcoal to the solution. Swirl the flask and gently reheat to boiling for a few minutes.
- Hot Filtration: Quickly filter the hot solution through a pre-heated fluted filter paper into a clean, pre-warmed Erlenmeyer flask to remove any insoluble impurities and the activated charcoal.
- Crystallization: Cover the flask with a watch glass and allow the filtrate to cool slowly to room temperature. Subsequently, place the flask in an ice-water bath for at least 30 minutes to maximize crystal formation.
- Isolation and Washing: Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of ice-cold deionized water to remove any remaining soluble impurities.

- Drying: Dry the purified crystals in a desiccator or a vacuum oven at a temperature below the melting point.

Protocol 2: Recrystallization from Ethanol

- Dissolution: In a 250 mL Erlenmeyer flask, add 5 g of crude **4-Hydroxy-2-methylquinoline**. Add ethanol in small portions while heating the mixture to a gentle boil on a hot plate with magnetic stirring. Continue adding ethanol until the solid is just dissolved.
- Decolorization (Optional): If necessary, decolorize the solution with activated charcoal as described in Protocol 1.
- Hot Filtration: Perform a hot filtration as described in Protocol 1, using a pre-warmed funnel and receiving flask.
- Crystallization: Cover the flask and allow the solution to cool slowly to room temperature. For optimal crystal growth, you can place the flask in an insulated container to slow the cooling process further. Once at room temperature, cool the flask in an ice-water bath.
- Isolation and Washing: Collect the crystals by vacuum filtration. Wash the crystals with a small amount of ice-cold ethanol.
- Drying: Dry the crystals thoroughly to remove all traces of ethanol.

Troubleshooting Guide

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 4-HYDROXY-2-METHYLQUINOLINE CAS#: 5660-24-2 [m.chemicalbook.com]
- 3. 4-Hydroxy-2-methylquinoline CAS#: 607-67-0 [m.chemicalbook.com]

- 4. 4-Hydroxy-2-methylquinoline, 98+% | Fisher Scientific [fishersci.ca]
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